

# An In-depth Technical Guide to Ursolic Acid Acetate as a Triterpenoid Compound

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## Compound of Interest

Compound Name: *Ursolic acid acetate*

Cat. No.: *B15506878*

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Audience: Researchers, Scientists, and Drug Development Professionals

## Core Abstract

**Ursolic acid acetate** (UAA), also known as 3-O-acetylursolic acid, is a pentacyclic triterpenoid derived from the acetylation of ursolic acid (UA).<sup>[1]</sup> This naturally occurring compound and its parent molecule are found in various medicinal plants and fruits, including rosemary, apples, and holy basil.<sup>[1]</sup> UAA has garnered significant scientific interest for its diverse pharmacological activities, including potent anti-proliferative, anti-inflammatory, and antimalarial properties.<sup>[2][3]</sup> Mechanistically, it modulates multiple critical cellular signaling pathways, such as NF-κB, PI3K/Akt, and MAPK/ERK, making it a promising candidate for further investigation in oncology and inflammatory disease research.<sup>[2]</sup> This guide provides a comprehensive overview of its physicochemical properties, synthesis, biological activities, and detailed experimental protocols relevant to its study.

## Physicochemical Properties

**Ursolic acid acetate** is a white to off-white powder. It is characterized by the following properties:

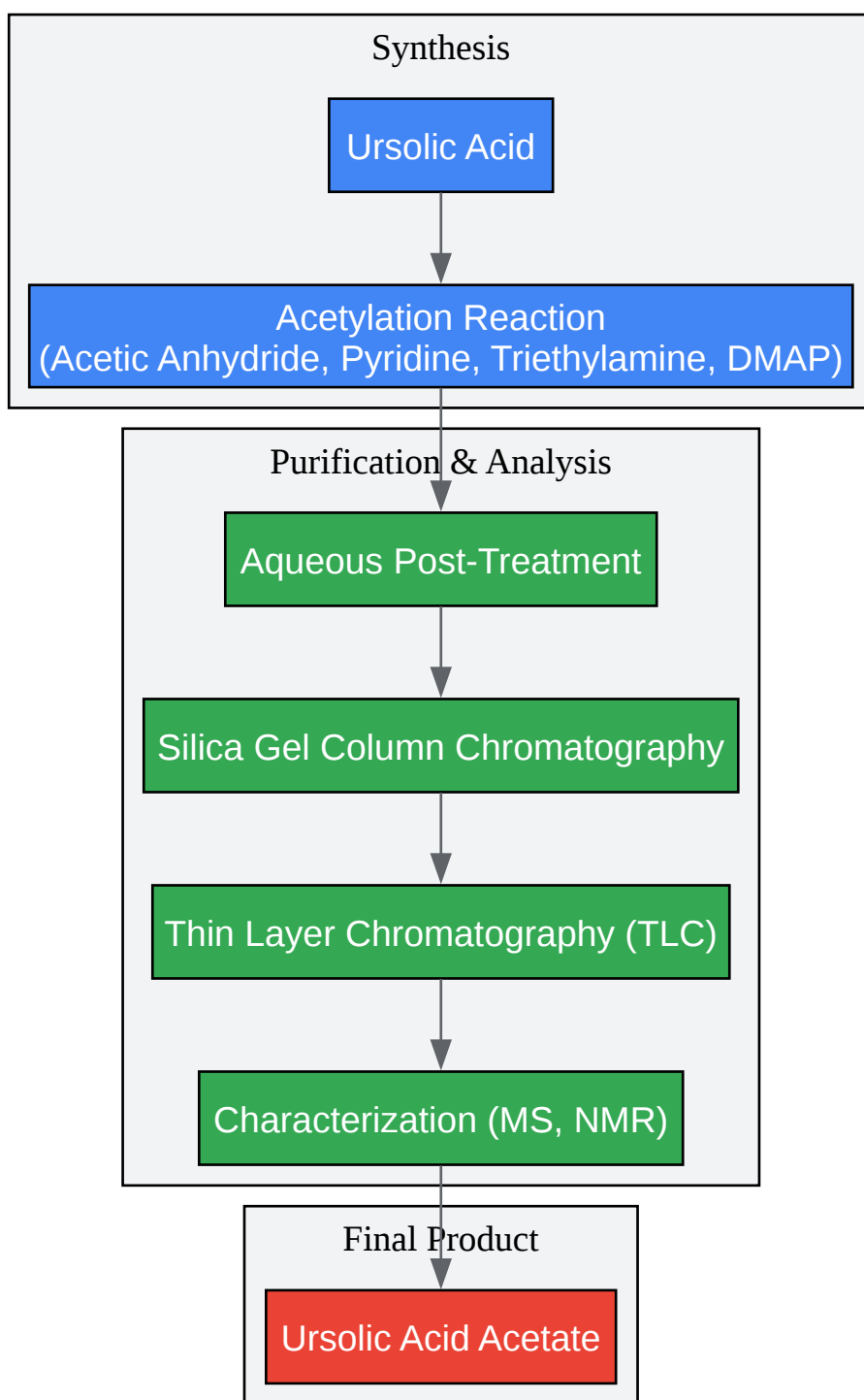
Property	Value	Reference
IUPAC Name	(3 $\beta$ )-3-(Acetyloxy)-urs-12-en-28-oic acid	
Synonyms	Acetylursolic acid, 3-Acetylursolic acid	
Molecular Formula	C <sub>32</sub> H <sub>50</sub> O <sub>4</sub>	
Molecular Weight	498.74 g/mol	
Melting Point	279-280 °C	
Boiling Point	567.6±50.0 °C (Predicted)	
Density	1.09±0.1 g/cm <sup>3</sup> (Predicted)	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	
Storage	2-8°C, in a well-closed container	

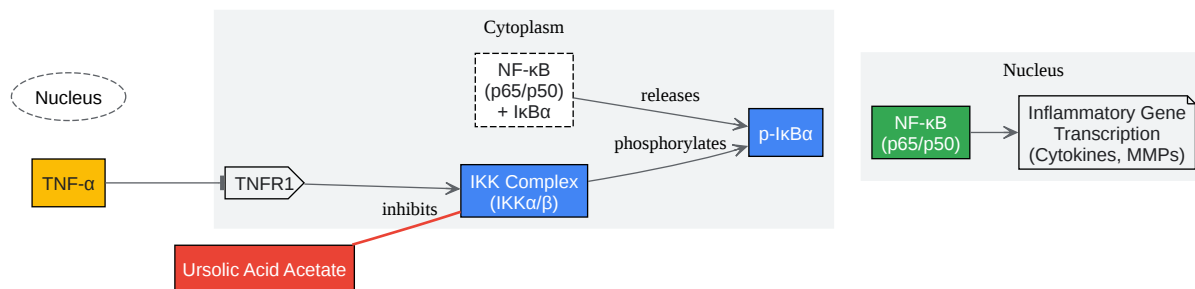
## Synthesis and Isolation

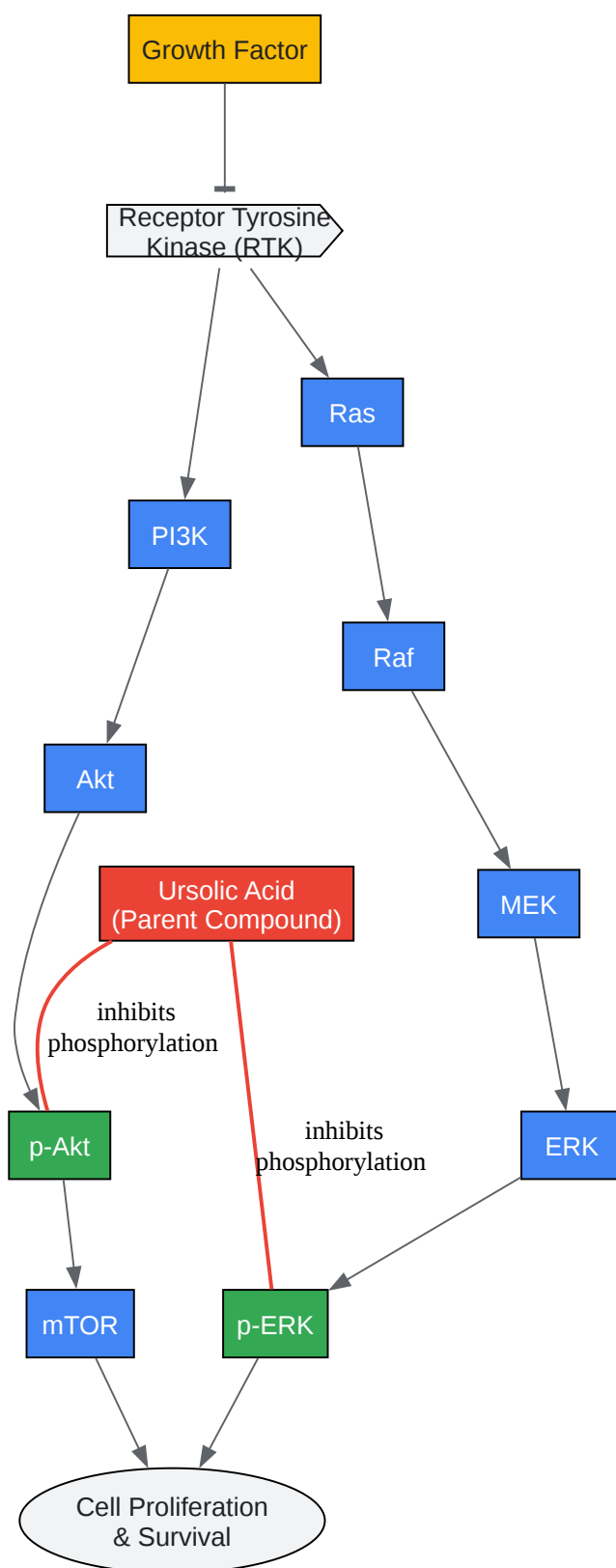
**Ursolic acid acetate** can be isolated from natural sources, such as the aerial roots of *Ficus microcarpa*, or more commonly, synthesized via the acetylation of its parent compound, ursolic acid.

## Synthetic Workflow

A general workflow for the laboratory synthesis and purification of **ursolic acid acetate** is outlined below.







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## References

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